

Essential Safety and Operational Guide for Handling (+)-U-50488 Hydrochloride

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Compound of Interest

Compound Name: (+)-U-50488 hydrochloride

Cat. No.: B3363926

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **(+)-U-50488 hydrochloride**. The following procedures are designed to ensure the safe handling and disposal of this selective κ -opioid agonist.

Quantitative Data Summary

For ease of reference, the key quantitative data for **(+)-U-50488 hydrochloride** is summarized in the table below. This information is essential for accurate experimental planning and preparation.

Property	Value	Source
Molecular Weight	405.79 g/mol	[1][2]
Chemical Formula	C ₁₉ H ₂₆ Cl ₂ N ₂ O·HCl	[1][2]
Purity	≥99% (HPLC)	[1]
Solubility in Water	Up to 100 mM	
Solubility in DMSO	Up to 100 mM	
Storage Temperature	Room Temperature (RT) or -20°C	[3]
CAS Number	114528-81-3	

Personal Protective Equipment (PPE)

While a Safety Data Sheet (SDS) for the racemic mixture of U-50488 hydrochloride does not classify the substance as hazardous under the Globally Harmonized System (GHS), it is prudent to adopt a comprehensive PPE protocol due to its nature as a potent, biologically active research chemical. The following PPE is recommended for all procedures involving **(+)-U-50488 hydrochloride**:

- **Eye Protection:** Chemical safety goggles should be worn at all times to protect against accidental splashes or aerosol generation.
- **Hand Protection:** Nitrile gloves are recommended. It is crucial to inspect gloves for any tears or punctures before use and to practice proper glove removal technique to avoid skin contact.
- **Body Protection:** A standard laboratory coat should be worn to protect clothing and skin from contamination.
- **Respiratory Protection:** While the SDS for the racemate does not mandate respiratory protection, it is advisable to handle the solid form of the compound in a well-ventilated area or a fume hood to minimize the risk of inhalation.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **(+)-U-50488 hydrochloride** is essential for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, verify the integrity of the container.
- Store the compound in a clearly labeled, sealed container. While storage at room temperature is indicated by some suppliers, long-term stability is often better ensured at -20°C.[3]

2. Preparation of Stock Solutions:

- All weighing and preparation of solutions should be conducted in a designated area, preferably within a chemical fume hood to prevent inhalation of the powder.
- Use a calibrated analytical balance to accurately weigh the required amount of the solid compound.
- Slowly add the desired solvent (e.g., water or DMSO) to the solid to avoid aerosolization. Ensure complete dissolution before use in experiments.

3. Experimental Use:

- When using solutions of **(+)-U-50488 hydrochloride**, always wear the recommended PPE.
- Avoid direct contact with skin and eyes. In case of accidental contact, immediately flush the affected area with copious amounts of water and seek medical attention.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

Disposal Plan

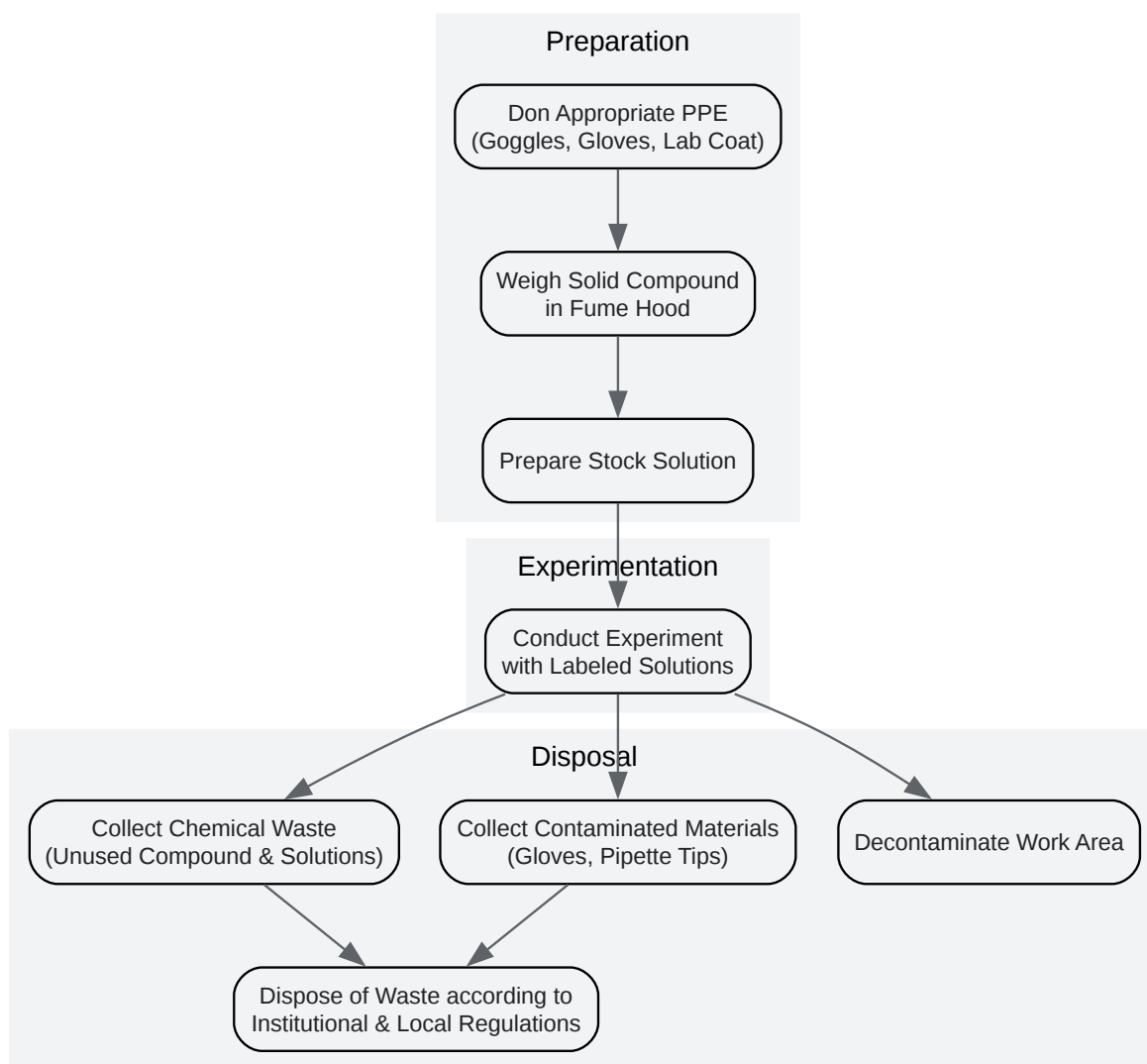
Proper disposal of **(+)-U-50488 hydrochloride** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

- **Chemical Waste:** All unused solid **(+)-U-50488 hydrochloride** and solutions should be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain.
- **Contaminated Materials:** Any materials that have come into contact with the compound, such as pipette tips, gloves, and weighing paper, should be collected in a designated, sealed waste container and disposed of as chemical waste.
- **Decontamination:** The work area should be thoroughly cleaned and decontaminated after handling the compound.

Experimental Workflow Diagram

The following diagram illustrates the recommended workflow for the safe handling of **(+)-U-50488 hydrochloride**, from initial preparation to final disposal.

Safe Handling Workflow for (+)-U-50488 Hydrochloride



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